

An In-depth Technical Guide to Deltamethric Acid: Molecular Structure and Functional Groups

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Compound of Interest

Compound Name: *Deltamethric acid*

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Abstract

Deltamethric acid, systematically named *cis*-3-(2,2-dibromovinyl)-2,2-dimethylcyclopropanecarboxylic acid, is a key synthetic intermediate in the production of deltamethrin and other pyrethroid insecticides. Understanding its molecular architecture and the interplay of its functional groups is paramount for the synthesis of stereochemically pure pyrethroids and the development of novel analogues with enhanced insecticidal activity and improved toxicological profiles. This guide provides a detailed examination of the molecular structure of **deltamethric acid**, a comprehensive analysis of its functional groups, and relevant physicochemical data.

Molecular Structure

Deltamethric acid possesses a compact and rigid cyclopropane core, which is crucial for its biological activity when incorporated into the final pyrethroid structure. The molecule's chemical formula is $C_8H_{10}Br_2O_2$.^{[1][2]}

The stereochemistry of the cyclopropane ring is of particular importance, with the *cis* isomer being the precursor to the most potent insecticidal esters. The IUPAC name for this specific

isomer is (1R,3S)-3-(2,2-dibromoethenyl)-2,2-dimethylcyclopropane-1-carboxylic acid or its enantiomer.

Below is a two-dimensional representation of the **deltamethric acid** molecule, highlighting the spatial arrangement of its constituent atoms and functional groups.

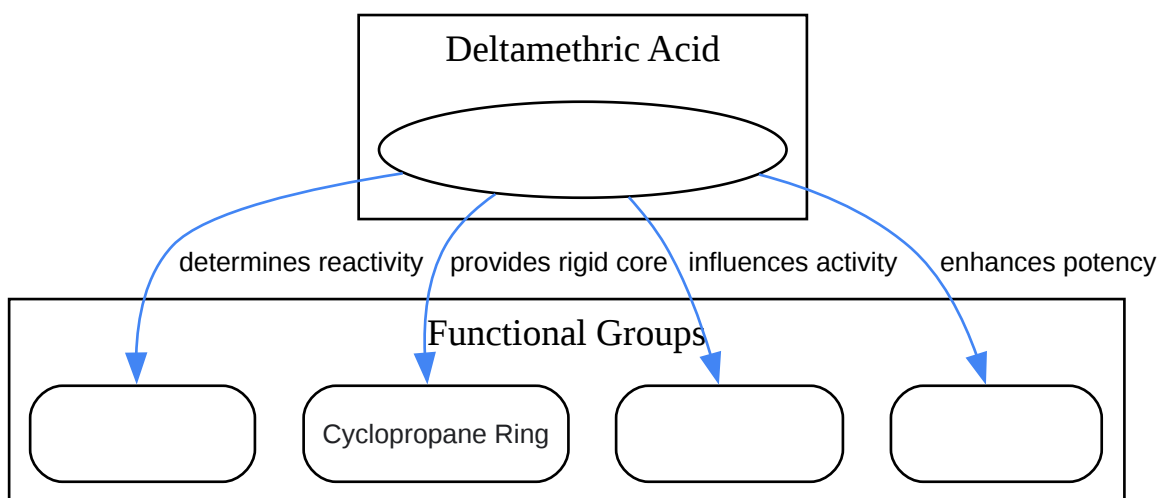
Molecular structure of **deltamethric acid**.

Functional Groups

The chemical reactivity and biological precursor activity of **deltamethric acid** are dictated by its constituent functional groups.

- **Carboxylic Acid (-COOH):** This is the most reactive functional group in the molecule. It is a weak acid and can undergo esterification reactions with various alcohols to produce the corresponding pyrethroid esters, such as deltamethrin. The presence of the carboxyl group also imparts polarity to the molecule, influencing its solubility.
- **Cyclopropane Ring:** This three-membered ring is highly strained and contributes to the overall rigidity of the molecule. The specific stereochemistry of the substituents on the cyclopropane ring is critical for the insecticidal activity of the resulting pyrethroid.
- **Gem-dimethyl Group (-C(CH₃)₂):** The two methyl groups attached to the same carbon atom of the cyclopropane ring are a common feature in many pyrethroids and are important for their biological activity.
- **Dibromovinyl Group (-CH=CB₂):** This group is a key feature of deltamethrin and related pyrethroids. The presence of the two bromine atoms on the vinyl group significantly enhances the insecticidal potency. The double bond in this group can potentially undergo addition reactions, although the primary reactivity of the molecule is at the carboxylic acid group.

The interplay of these functional groups is visualized in the following diagram.



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Key functional groups of **deltamethric acid**.

Physicochemical Data

A summary of the key physicochemical properties of **cis-deltamethric acid** is presented in the table below for easy reference and comparison.

Property	Value	Reference
Molecular Formula	C ₈ H ₁₀ Br ₂ O ₂	[1][2]
Molecular Weight	297.97 g/mol	[2]
Melting Point	108-111 °C	[1][3]
Boiling Point	326.4 ± 32.0 °C (Predicted)	[3][4]
Density	1.993 ± 0.06 g/cm ³ (Predicted)	[1][3][4]
pKa	3.94 ± 0.42 (Predicted)	[4]
Solubility	Soluble in hexane	[1][3]
CAS Number	63597-73-9 (cis isomer)	[1][2]

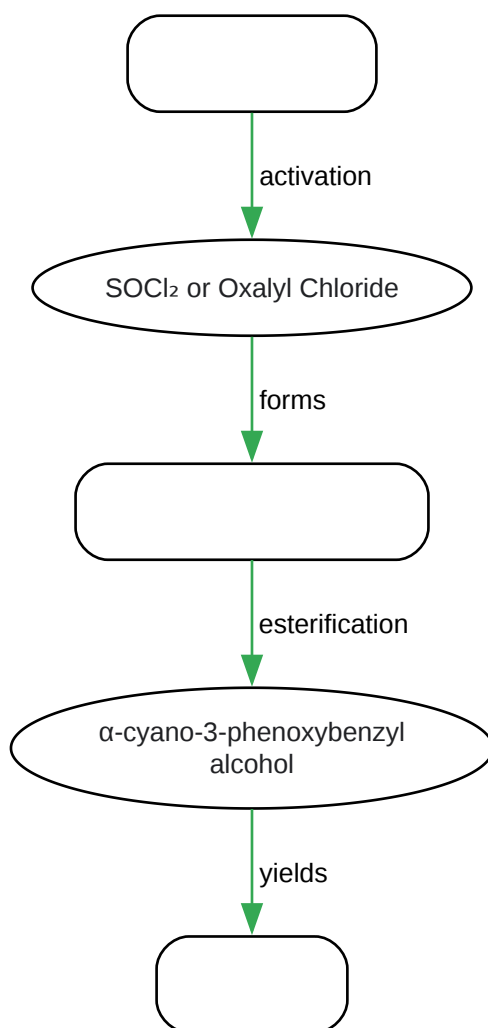
Experimental Protocols: Synthesis of cis-Deltamethric Acid

The synthesis of stereochemically pure cis-**deltamethric acid** is a critical step in the industrial production of deltamethrin. Several synthetic routes have been developed. A common laboratory-scale synthesis involves the reaction of an appropriate precursor with carbon tetrabromide and triphenylphosphine.

A representative, though generalized, synthetic protocol is as follows:

- **Starting Material:** The synthesis often commences from a precursor containing the cyclopropane ring and the gem-dimethyl groups, such as a derivative of chrysanthemic acid.
- **Formation of the Dibromovinyl Group:** The dibromovinyl group is typically introduced via a Wittig-type reaction or a related olefination protocol. For instance, an aldehyde precursor can be reacted with carbon tetrabromide and triphenylphosphine.[\[5\]](#)
- **Hydrolysis:** If the starting material is an ester, a final hydrolysis step is required to yield the carboxylic acid. This is often achieved by refluxing with an acid, such as a mixture of acetic acid and hydrobromic acid.[\[5\]](#)
- **Purification:** The crude product is then purified, typically by extraction and recrystallization, to yield the pure cis-**deltamethric acid**.[\[5\]](#)

The logical workflow for the synthesis of deltamethrin from **deltamethric acid** is illustrated below.



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Synthesis of deltamethrin from **deltamethric acid**.

Conclusion

Deltamethric acid is a molecule of significant industrial and scientific interest. Its unique combination of a strained cyclopropane ring, a reactive carboxylic acid, and a potency-enhancing dibromovinyl group makes it a valuable building block for the synthesis of highly effective insecticides. A thorough understanding of its structure and the chemical behavior of its functional groups is essential for the continued development of pyrethroid chemistry and the design of next-generation pest control agents. Further research into stereoselective synthetic methods and the exploration of novel derivatives will continue to be a fruitful area of investigation for chemists and toxicologists alike.

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